

Personal protective equipment for handling 3-Bromo-5-fluorophenol

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Compound of Interest

Compound Name: *3-Bromo-5-fluorophenol*

Cat. No.: *B1288921*

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Essential Safety and Handling Guide for 3-Bromo-5-fluorophenol

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use and disposal of **3-Bromo-5-fluorophenol** (CAS Number: 433939-27-6), a halogenated aromatic compound. Adherence to these protocols is critical for ensuring personal safety and maintaining a compliant laboratory environment.

Chemical Hazards Summary: **3-Bromo-5-fluorophenol** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[1][2][3]} Due to its phenolic nature, it can be corrosive and toxic, with the potential for absorption through the skin.^{[4][5]} Phenol and its derivatives can have an anesthetic effect, which may delay the sensation of a chemical burn.^{[4][5]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **3-Bromo-5-fluorophenol**. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes/Face	Safety Goggles with Side Shields or Face Shield	Must conform to EN 166 (EU) or be NIOSH (US) approved. A face shield is recommended if there is a splash hazard. [1] [3]
Skin/Body	Chemical-Resistant Lab Coat or Apron	A fully buttoned lab coat is required. For significant splash potential, a butyl rubber or neoprene apron should be worn over the lab coat. [5] [6] Fire/flame resistant and impervious clothing is also recommended. [1] [3]
Hands	Chemical-Resistant Gloves	Nitrile gloves may be suitable for incidental contact with dilute solutions, but should be changed immediately upon contact. [6] For direct handling or concentrated solutions, butyl rubber, neoprene, or Viton® gloves are recommended for better resistance. [5] Always inspect gloves before use. [1] [3]
Respiratory	N95 Dust Mask or Full-Face Respirator	A NIOSH-approved N95 dust mask should be used when handling the solid form to prevent inhalation of dust particles. [2] If working with heated material or if exposure limits are exceeded, a full-face respirator with an appropriate cartridge is necessary. [1] [7]

Operational Plan: Step-by-Step Handling Procedure

All handling of **3-Bromo-5-fluorophenol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][4]

- Preparation:

- Ensure the fume hood is operational and the sash is at the appropriate height.
- Assemble all necessary equipment and reagents before starting.
- Don the required PPE as outlined in the table above.
- Have a spill kit and a phenol-specific first aid kit readily accessible. A container of polyethylene glycol 300 or 400 (PEG-300 or PEG-400) should be available for skin decontamination.[5][8]

- Handling the Chemical:

- When handling the solid, avoid creating dust.[1] Use non-sparking tools.[1]
- If making a solution, slowly add the **3-Bromo-5-fluorophenol** to the solvent to avoid splashing.
- Keep the container tightly closed when not in use.[1]
- Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area.[1]

- Post-Handling:

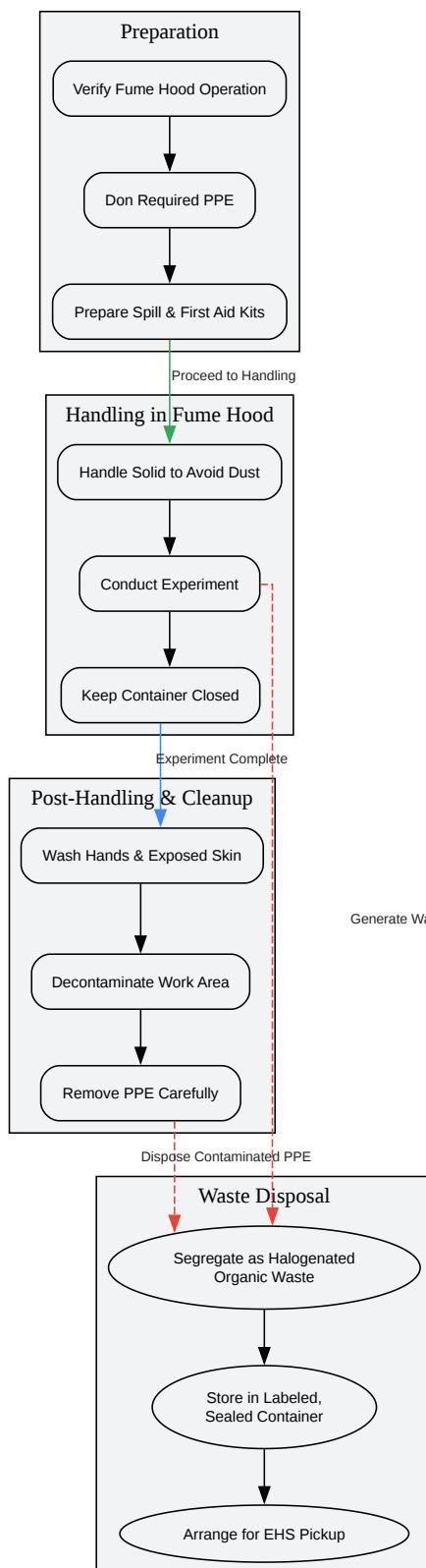
- Thoroughly wash hands and any exposed skin with soap and water after handling.[1]
- Clean the work area and any contaminated equipment.
- Remove PPE carefully to avoid skin contamination and dispose of disposable items in the appropriate waste stream.[9]

Disposal Plan: Step-by-Step Waste Management

Proper segregation and disposal of chemical waste are crucial for safety and environmental compliance. **3-Bromo-5-fluorophenol** is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Segregation:
 - Collect all waste containing **3-Bromo-5-fluorophenol** in a dedicated, properly labeled, and sealed container.[\[10\]](#)
 - This waste stream is classified as halogenated organic waste.
 - Do not mix with non-halogenated organic waste, aqueous waste, strong acids or bases, or other reactive chemicals.[\[10\]](#)
- Container Management:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Bromo-5-fluorophenol**," and any other components in the waste mixture.
 - Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from ignition sources.[\[10\]](#)
- Final Disposal:
 - The ultimate disposal method for halogenated organic compounds is typically high-temperature incineration at a licensed chemical destruction facility.[\[1\]](#)[\[10\]](#)
 - Arrange for pickup of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

Workflow for Safe Handling of 3-Bromo-5-fluorophenol

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Caption: Workflow for the safe handling and disposal of **3-Bromo-5-fluorophenol**.

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